Application Note: Comprehensive Characterization of 2-(Methylamino)isoindoline-1,3-dione

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Compound of Interest

Compound Name:	*2-(Methylamino)isoindoline-1,3-dione*
CAS No.:	*74420-78-3*
Cat. No.:	*B052627*

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Introduction

2-(Methylamino)isoindoline-1,3-dione, also known as N-Methylaminophthalimide, is a chemical compound of interest in pharmaceutical and materials science research. Its core structure, the phthalimide group, is a known pharmacophore present in various bioactive molecules.[1] Accurate and comprehensive characterization is critical to ensure the identity, purity, and stability of this compound, which are prerequisites for its application in drug development and other scientific endeavors.

This document provides a detailed guide for the analytical characterization of **2-(Methylamino)isoindoline-1,3-dione**, intended for researchers, scientists, and drug development professionals. The protocols outlined herein are designed to be self-validating and are grounded in established analytical principles.

Compound Profile

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Before delving into the analytical methods, a summary of the key physicochemical properties of **2-(Methylamino)isoindoline-1,3-dione** is presented in Table 1. This information is crucial for selecting appropriate analytical conditions.

Property	Value	Source
Molecular Formula	$C_9H_8N_2O_2$	[2][3]
Molecular Weight	176.17 g/mol	[2][3]
IUPAC Name	2-(methylamino)isoindole-1,3-dione	[2]
CAS Number	74420-78-3	[2][3]
Monoisotopic Mass	176.0586 Da	[2]
Topological Polar Surface Area	49.4 $Å^2$	[2]
SMILES	CNN1C(=O)C2=CC=CC=C2C1=O	[2][3]

Analytical Workflow for Comprehensive Characterization

A multi-technique approach is essential for the unambiguous characterization of **2-(Methylamino)isoindoline-1,3-dione**. The following workflow ensures a thorough analysis of the compound's structure, purity, and physicochemical properties.

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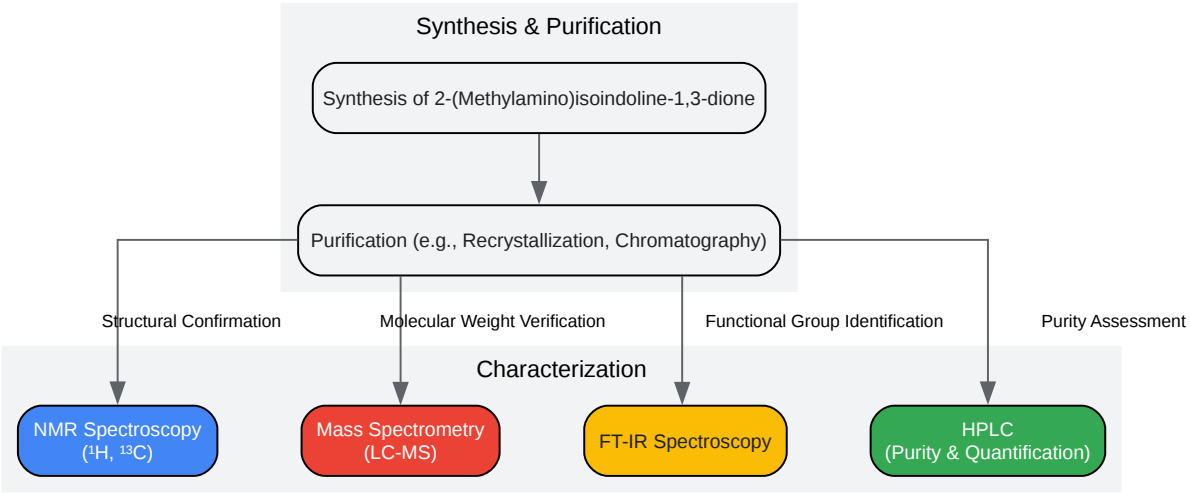
Figure 1: Comprehensive Analytical Workflow



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Caption: Figure 1: Comprehensive Analytical Workflow for **2-(Methylamino)isoindoline-1,3-dione**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the structural elucidation of organic molecules. Both ^{1}H and ^{13}C NMR should be performed to confirm the chemical structure of **2-(Methylamino)isoindoline-1,3-dione**.

Rationale for NMR Analysis

The expected structure of **2-(Methylamino)isoindoline-1,3-dione** contains distinct proton and carbon environments that will give rise to a predictable NMR spectrum. The aromatic protons of the phthalimide ring, the methyl protons, and the N-H proton will each have characteristic chemical shifts and coupling patterns. Similarly, the carbonyl carbons, aromatic carbons, and the methyl carbon will be distinguishable in the ^{13}C NMR spectrum.

Predicted ^{1}H and ^{13}C NMR Spectral Data

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Based on the structure and data from similar compounds[1], the expected chemical shifts are summarized in Table 2.

Assignment	^{1}H Chemical Shift (δ, ppm)	^{13}C Chemical Shift (δ, ppm)
Aromatic CH	7.70 - 7.90 (m, 4H)	123.0 - 135.0
N-CH_3	~3.0 (s, 3H)	~30.0
NH	Variable, broad singlet	-
Carbonyl C=O	-	~167.0

Experimental Protocol for NMR Spectroscopy

- Sample Preparation:
  - Accurately weigh 5-10 mg of the purified **2-(Methylamino)isoindoline-1,3-dione**.
  - Dissolve the sample in approximately 0.6 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a clean, dry NMR tube. DMSO-d_6 is often a good choice for phthalimide derivatives as it can help in observing exchangeable protons like N-H.[1]
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Parameters (for a 400 MHz spectrometer):
  - ^{1}H NMR:
    - Pulse Program: Standard single pulse (zg30).
    - Spectral Width: -2 to 12 ppm.
    - Number of Scans: 16-32.
    - Relaxation Delay (d1): 1-2 seconds.
  - ^{13}C NMR:

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- Pulse Program: Proton-decoupled (zgpg30).
- Spectral Width: 0 to 200 ppm.
- Number of Scans: 1024 or more, depending on sample concentration.
- Relaxation Delay (d1): 2 seconds.

- Data Processing and Analysis:
  - Apply Fourier transformation, phase correction, and baseline correction to the acquired FID.
  - Calibrate the spectrum using the TMS signal at 0 ppm.
  - Integrate the peaks in the ^{1}H NMR spectrum to determine the relative number of protons.
  - Analyze the chemical shifts, multiplicities (singlet, doublet, triplet, multiplet), and coupling constants to assign the signals to the respective protons in the molecule.
  - Assign the peaks in the ^{13}C NMR spectrum based on their chemical shifts.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight of the compound and to gain further structural information through fragmentation analysis. Liquid Chromatography-Mass Spectrometry (LC-MS) is particularly useful as it also provides information on the purity of the sample.

Rationale for MS Analysis

The exact mass of **2-(Methylamino)isoindoline-1,3-dione** can be precisely measured using high-resolution mass spectrometry (HRMS), such as with a Q-TOF or Orbitrap analyzer.[4] This provides strong evidence for the elemental composition of the molecule. The fragmentation pattern observed in tandem MS (MS/MS) can help to confirm the connectivity of the atoms.

Expected Mass Spectral Data

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Ion	Expected m/z
$[M+H]^+$	177.0659
$[M+Na]^+$	199.0478

Experimental Protocol for LC-MS

- Sample Preparation:
  - Prepare a stock solution of **2-(Methylamino)isoindoline-1,3-dione** at 1 mg/mL in a suitable solvent such as methanol or acetonitrile.
  - Dilute the stock solution to a final concentration of 1-10 µg/mL with the mobile phase.
- Liquid Chromatography Parameters:
  - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient: Start with 5% B, ramp to 95% B over 5-10 minutes, hold for 2 minutes, and then return to initial conditions.
  - Flow Rate: 0.2 - 0.4 mL/min.
  - Injection Volume: 1-5 µL.
- Mass Spectrometry Parameters (ESI source):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Capillary Voltage: 3-4 kV.
  - Drying Gas (N_2) Flow: 8-12 L/min.
  - Drying Gas Temperature: 300-350 °C.

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- Scan Range: m/z 50-500.
- For MS/MS, select the precursor ion (e.g., m/z 177.07) and apply a collision energy (e.g., 10-30 eV) to induce fragmentation.

- Data Analysis:
  - Extract the mass spectrum for the chromatographic peak corresponding to the compound.
  - Determine the m/z of the molecular ions and compare with the theoretical values.
  - Analyze the fragmentation pattern to confirm the structure.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

Rationale for FT-IR Analysis

The structure of **2-(Methylamino)isoindoline-1,3-dione** contains several characteristic functional groups, including C=O (imide), C-N, aromatic C=C, and N-H bonds. Each of these will absorb infrared radiation at a specific frequency, resulting in a unique FT-IR spectrum that can serve as a fingerprint for the compound.[5]

Expected FT-IR Absorption Bands

Functional Group	Expected Wavenumber (cm^{-1})
N-H stretch	3300 - 3500
Aromatic C-H stretch	3000 - 3100
Aliphatic C-H stretch	2800 - 3000
Imide C=O stretch (asymmetric)	~1770
Imide C=O stretch (symmetric)	~1710
Aromatic C=C stretch	1450 - 1600
C-N stretch	1300 - 1400

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Experimental Protocol for FT-IR Spectroscopy

- Sample Preparation (KBr Pellet Method):
  - Grind a small amount (1-2 mg) of the dry sample with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
  - Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Instrument Parameters:
  - Scan Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32.
  - Acquire a background spectrum of the empty sample compartment before running the sample.
- Data Analysis:
  - Identify the major absorption bands in the spectrum.
  - Correlate the observed bands with the expected functional groups in the molecule. The spectrum can be compared with reference spectra from databases for confirmation.[6]

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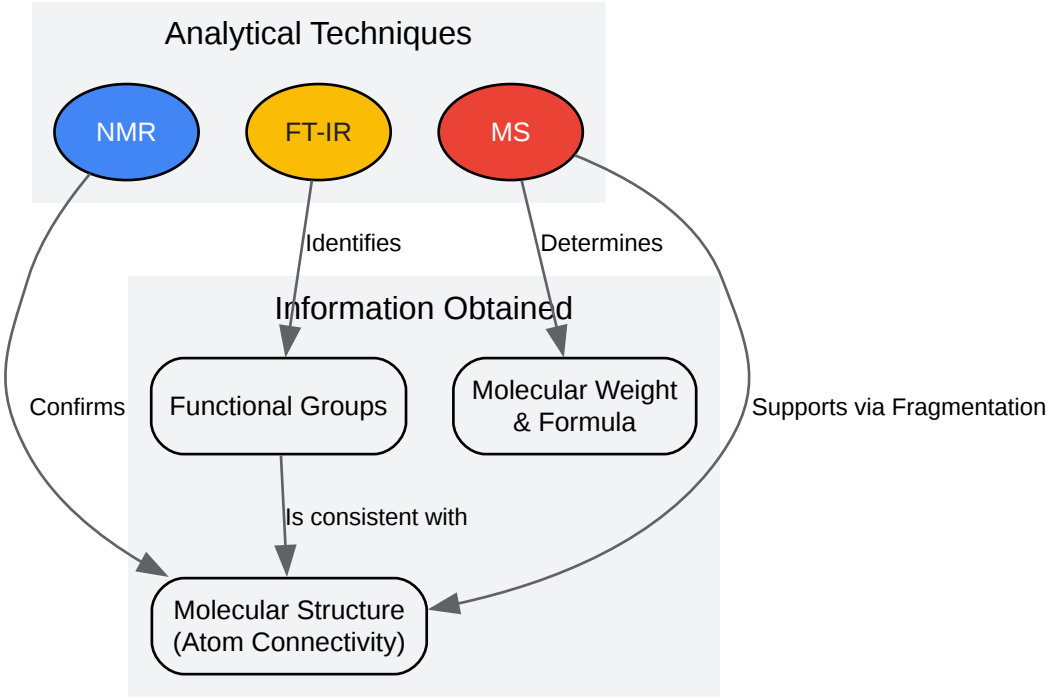
Figure 2: Logic of Spectroscopic Characterization



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Caption: Figure 2: Logic of Spectroscopic Characterization.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is the standard method for determining the purity of pharmaceutical compounds and for quantifying their concentration. A reverse-phase HPLC method is suitable for **2-(Methylamino)isoindoline-1,3-dione**.

Rationale for HPLC Analysis

The purity of the synthesized compound is a critical parameter. HPLC with UV detection can separate the target compound from any starting materials, by-products, or degradation products. The area of the main peak relative to the total area of all peaks provides a quantitative measure of purity.

Experimental Protocol for HPLC Purity Analysis

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- Sample Preparation:
  - Prepare a stock solution of **2-(Methylamino)isoindoline-1,3-dione** at 1 mg/mL in methanol or acetonitrile.
  - Dilute the stock solution to a working concentration of approximately 0.1 mg/mL with the mobile phase.
- HPLC Parameters:
  - Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm).
  - Mobile Phase A: Water.
  - Mobile Phase B: Acetonitrile.
  - Gradient: A suitable gradient would be to start at 10-20% B and ramp to 90% B over 20-30 minutes.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 25-30 °C.
  - Detector: UV detector at a wavelength where the compound has significant absorbance (e.g., 220 nm or 254 nm). A UV scan of the compound can determine the optimal wavelength.
  - Injection Volume: 10-20 µL.
- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the area percentage of the main peak to determine the purity of the compound.
  - The method should be validated for linearity, accuracy, and precision as per standard guidelines.

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Conclusion

The analytical methods described in this application note provide a comprehensive framework for the characterization of **2-(Methylamino)isoindoline-1,3-dione**. By combining NMR, MS, FT-IR, and HPLC, researchers can confidently confirm the structure, verify the molecular weight, identify functional groups, and quantify the purity of this compound. Adherence to these protocols will ensure the generation of high-quality, reliable data essential for advancing research and development activities.

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